

A Technical Guide to the Physicochemical Properties of 2,5-Dimethoxythiophenol

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Compound of Interest

Compound Name: 2,5-Dimethoxythiophenol

Cat. No.: B132890

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This document provides a detailed overview of the melting and boiling points of **2,5-Dimethoxythiophenol** (CAS No. 1483-27-8), a thiophenol derivative utilized in the synthesis of potential antitumor agents and dihydrofolate reductase inhibitors.[1] The following sections present its key thermal properties, standardized experimental protocols for their determination, and a logical visualization of its physical states.

Quantitative Data Summary

The thermal properties of **2,5-Dimethoxythiophenol** are critical for its handling, purification, and application in synthetic chemistry. The following table summarizes the available data on its melting and boiling points. It is important to note that boiling points are highly dependent on pressure.

Property	Value	Conditions	Data Source
Melting Point	39.15 °C (312.30 K)	Standard Pressure	Calculated (Joback Method)[2]
Boiling Point	278.00 - 280.00 °C	760.00 mmHg	Experimental[3]
Boiling Point	88 - 90 °C	0.5 mmHg	Experimental[3][4]
Boiling Point	253.63 °C (526.78 K)	Standard Pressure	Calculated (Joback Method)[2]

Experimental Protocols

Standard laboratory procedures for determining the melting and boiling points of organic compounds like **2,5-Dimethoxythiophenol** are described below.

1. Melting Point Determination (Capillary Method)

This is the most common method for determining the melting point of a solid crystalline substance.

- Apparatus: Melting point apparatus (e.g., Mel-Temp® or similar), capillary tubes (sealed at one end), thermometer or digital temperature probe.
- Procedure:
 - Sample Preparation: A small amount of finely powdered, dry **2,5-Dimethoxythiophenol** is packed into the bottom of a capillary tube to a height of 2-3 mm.
 - Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
 - Heating: The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Observation: The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. A narrow melting range (typically < 1 °C) is indicative of a pure substance.

2. Boiling Point Determination (Distillation Method)

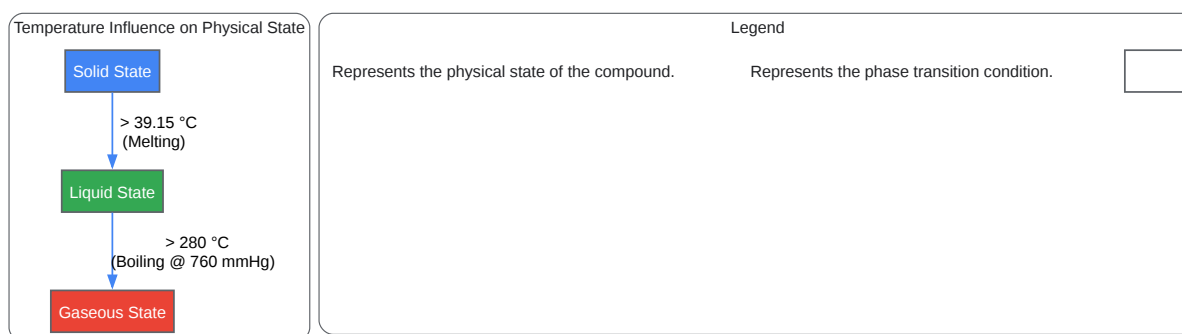
This method is suitable for determining the boiling point of a liquid at atmospheric pressure.

- Apparatus: Distillation flask, condenser, receiving flask, heat source (heating mantle or oil bath), boiling chips, and a calibrated thermometer.
- Procedure:

- Setup: A small volume of **2,5-Dimethoxythiophenol** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the recorded temperature is that of the vapor in equilibrium with the boiling liquid.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- Measurement: The temperature is recorded when it becomes constant. This stable temperature, observed while the liquid is boiling and condensing, is the boiling point at the recorded atmospheric pressure. For pressure-sensitive compounds, the boiling point is often determined under reduced pressure (vacuum distillation), as noted in the data table.

Logical Workflow Visualization

The following diagram illustrates the phase transitions of **2,5-Dimethoxythiophenol** as a function of temperature, based on its melting and boiling points at standard pressure.



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Phase transitions of **2,5-Dimethoxythiophenol**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com